

Heilaohuguosu G IUPAC name and synonyms

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Compound of Interest

Compound Name: *Heilaohuguosu G*

Cat. No.: *B15571835*

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An In-depth Technical Guide on **Heilaohuguosu G**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Heilaohuguosu G is a naturally occurring lignan isolated from the fruits of *Kadsura coccinea*, a plant used in traditional Chinese medicine. Lignans are a class of polyphenols known for their diverse biological activities, and compounds from *K. coccinea*, referred to as "Heilaohu" in Chinese, have been a subject of significant phytochemical and pharmacological research. This document provides a comprehensive overview of **Heilaohuguosu G**, including its chemical identity, properties, and relevant experimental data to support further research and development.

Chemical Identity and Synonyms

Heilaohuguosu G is classified as a lignan. While a definitive IUPAC name is not yet widely published in major chemical databases, its chemical identity is established through its unique structure and spectroscopic data as reported in scientific literature.

Table 1: Chemical Identifiers for **Heilaohuguosu G**

Identifier Type	Value
Trivial Name	Heilaohuguosu G
CAS Number	2763689-78-5 [1]
Source Organism	Kadsura coccinea (Heilaohu)

Synonyms: At present, "**Heilaohuguosu G**" is the primary identifier for this compound in the scientific literature. No common synonyms have been identified.

Physicochemical Properties

Detailed physicochemical data for **Heilaohuguosu G** is not yet available in public databases. The information below is based on the general properties of lignans and will be updated as more specific experimental data becomes available.

Table 2: Physicochemical Properties of **Heilaohuguosu G** (Predicted/General)

Property	Value	Notes
Molecular Formula	To be determined	Based on typical isolation of lignans
Molecular Weight	To be determined	
Appearance	Likely a solid	
Solubility	Expected to be soluble in organic solvents like methanol, ethanol, and DMSO	Common for this class of compounds
Melting Point	To be determined	
Boiling Point	To be determined	

Experimental Protocols

The isolation and structural elucidation of **Heilaohuguosu G** were first described as part of a broader phytochemical investigation of *Kadsura coccinea* fruits. The general experimental

workflow for isolating such compounds is presented below. For the specific, detailed protocol, researchers are advised to consult the primary literature.

General Isolation Workflow

The isolation of **Heilaohuguosu G** from the fruits of *Kadsura coccinea* typically involves a multi-step process including extraction, fractionation, and chromatography.

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References

- 1. medchemexpress.com [medchemexpress.com]
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